

Proper Disposal and Safe Handling of CP-506 Sealant

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Compound of Interest

Compound Name: CP-506
CAS No.: 2227303-52-6
Cat. No.: B15573073

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CP-506 is an acrylic-based smoke and acoustic sealant used in construction applications to seal joints and through-penetration openings in non-fire-rated assemblies. While not classified as a hazardous waste under federal EPA regulations, proper handling and disposal procedures are essential to ensure safety and compliance with local regulations.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Safety and Handling Precautions

Before handling **CP-506**, it is crucial to review the Material Safety Data Sheet (MSDS) and product label for comprehensive safety information.[\[4\]](#)[\[5\]](#) Personal protective equipment (PPE) should be worn to minimize exposure. This includes safety glasses with side shields and impermeable gloves.[\[1\]](#)[\[2\]](#) In areas with inadequate ventilation, a NIOSH-approved respirator with organic vapor cartridges may be necessary.[\[1\]](#)[\[2\]](#)

First Aid Measures:

- Eyes: In case of contact, flush with plenty of water. If symptoms persist, seek medical attention.[\[1\]](#)[\[2\]](#)
- Skin: Wash the affected area with soap and water.[\[1\]](#)[\[2\]](#)

- Inhalation: If symptoms occur, move the individual to fresh air and consult a physician.[1][2]
- Ingestion: Do not induce vomiting. Seek immediate medical attention.[6]

Disposal Procedures

The disposal of **CP-506** should be conducted in accordance with all applicable local, state, and federal regulations.[2] Although not federally regulated as hazardous waste, disposal requirements for non-regulated industrial waste can vary significantly by location.[3]

Step-by-Step Disposal Guide:

- Cure Excess Sealant: For unused or excess sealant, allow it to cure completely.[2]
- Containerize: Once cured, place the solid material into a suitable container for disposal.[2]
- Consult Local Authorities: Contact your local or state regulatory agencies to determine the appropriate disposal method for non-regulated industrial waste in your area.[3]
- Recycling: **CP-506** is not recyclable.[3]

Spill Procedures: In the event of a spill, the primary method of cleanup is to allow the sealant to cure before collecting and placing it in a container for proper disposal.[1][2] For liquid spills, absorb the material with inert solids such as clay or diatomaceous earth before collection and disposal.[6]

Quantitative Data

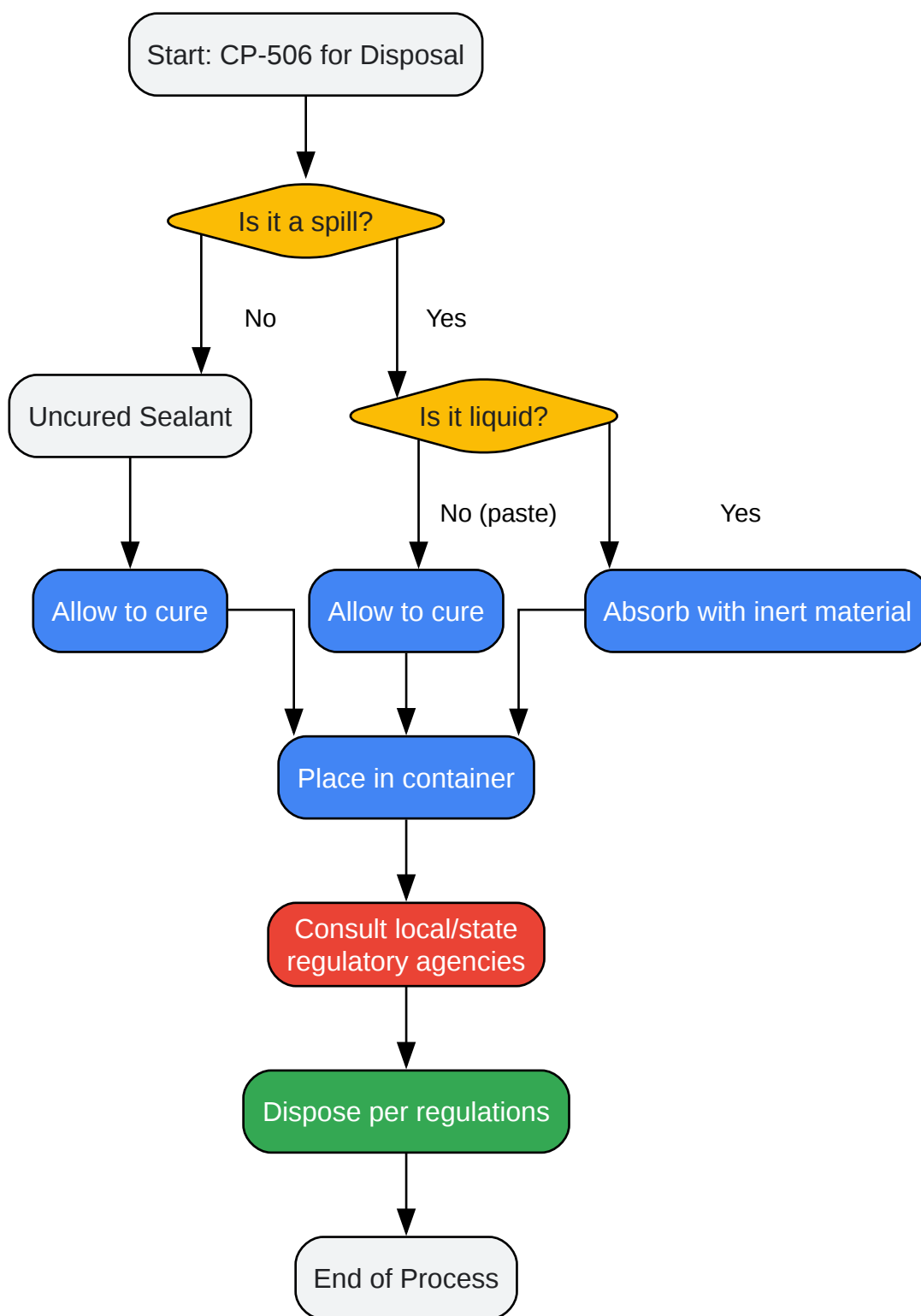
The following table summarizes key quantitative data for **CP-506** Smoke and Acoustic Sealant.

Property	Value
VOC Content	57 g/l
Specific Gravity	1.50
pH	9.2
Shelf Life	1 year at 40°F - 77°F (5°C - 25°C)
Application Temperature	40°F - 104°F (5°C - 40°C)
Skin Forming Time	Approximately 15 minutes at 73°F and 50% RH
Curing Time	Varies with humidity and temperature

Source: Hilti CP 506 MSDS[1][4]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **CP-506**.



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CP-506 Disposal Workflow

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